

Personal protective equipment for handling Benzyl tiglate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl tiglate

Cat. No.: B042538

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Essential Safety and Handling Guide for Benzyl Tiglate

This guide provides immediate safety, operational, and disposal protocols for the handling of **Benzyl tiglate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this compound.

Hazard Identification and GHS Classification:

Benzyl tiglate is a chemical compound that requires careful handling due to its potential hazards. While classifications can vary between suppliers, it is prudent to handle it as a substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[1] It may also be harmful if swallowed (H302).[1]

Quantitative Safety Data

A summary of the key quantitative safety and physical properties of **Benzyl tiglate** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₂	[2]
Molecular Weight	190.24 g/mol	[2]
Boiling Point	139 °C @ 9 Torr	[2]
Flash Point	> 230 °F (> 110 °C)	[2]
Density	1.0431 g/cm ³ @ 12 °C	[2]
Water Solubility	Insoluble	[2]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Benzyl tiglate** to minimize exposure and ensure personal safety.

1. Eye and Face Protection:

- Wear chemical safety goggles or a face shield.[3]

2. Skin Protection:

- Gloves: Wear impervious protective gloves (e.g., butyl rubber).
- Lab Coat: A lab coat, apron, or coveralls should be worn to prevent skin contact.[4]

3. Respiratory Protection:

- A vapor respirator should be used if handling in an area without adequate local exhaust ventilation or when there is a risk of generating vapor or mist.[3] Always follow local and national regulations for respirator use.

Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is crucial for the safe handling of **Benzyl tiglate**.

1. Preparation:

- Ensure a safety shower and eye wash station are readily accessible.[\[3\]](#)
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[3\]](#)
- Assemble all necessary equipment and materials before starting the experiment.

2. Handling:

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Prevent the generation of vapor or mist.[\[3\]](#)
- Wash hands and face thoroughly after handling.[\[3\]](#)

3. Storage:

- Store in a tightly closed container in a cool, dark, and well-ventilated place.[\[2\]](#)[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

4. Spills:

- In case of a spill, use personal protective equipment.[\[3\]](#)
- Keep unnecessary personnel away from the spill area.[\[3\]](#)
- Absorb the spilled material with a suitable inert absorbent (e.g., sand, earth, sawdust).[\[5\]](#)
- Collect the absorbed material into a sealed container for disposal.[\[5\]](#)

Disposal Plan: Step-by-Step Guidance

Benzyl tiglate and any contaminated materials must be disposed of as hazardous waste. Do not dispose of down the drain or in regular trash.

1. Waste Collection:

- Collect all **Benzyl tiglate** waste, including contaminated consumables (e.g., gloves, absorbent materials), in a designated and properly labeled hazardous waste container.
- Ensure the waste container is kept closed except when adding waste.

2. Chemical Neutralization (Hydrolysis Protocol):

For larger quantities of **Benzyl tiglate** waste, a chemical neutralization process via hydrolysis can be employed to convert it into less hazardous substances before final disposal. This procedure should be performed by trained personnel in a controlled laboratory setting.

Objective: To hydrolyze **Benzyl tiglate** into benzyl alcohol and the salt of tiglic acid.

Materials:

- **Benzyl tiglate** waste
- Sodium hydroxide (NaOH) solution (1-2 M)
- Ethanol (or a miscible solvent)
- Stir plate and stir bar
- Reaction vessel (e.g., beaker or flask)
- pH paper or meter
- Hydrochloric acid (HCl) for neutralization

Procedure:

- Preparation: Work within a chemical fume hood and wear appropriate PPE. If the **Benzyl tiglate** waste is in a non-miscible solvent, consider carefully removing the solvent under reduced pressure if safe to do so.
- Dissolution: Add ethanol to the **Benzyl tiglate** waste to aid in its dissolution.

- Hydrolysis: Slowly add a 2-3 fold molar excess of 1-2 M sodium hydroxide solution to the dissolved **Benzyl tiglate** while stirring. The reaction can be gently heated to facilitate hydrolysis.
- Reaction Monitoring: Monitor the reaction for completion. This can be done using appropriate analytical techniques such as TLC or GC-MS.
- Neutralization: Once the hydrolysis is complete, allow the solution to cool to room temperature. Slowly add hydrochloric acid to neutralize the excess sodium hydroxide until the pH is between 6 and 8.
- Final Disposal: The resulting neutralized aqueous solution containing benzyl alcohol and sodium tiglate should be collected and disposed of as chemical waste according to your institution's and local regulations.

3. Final Disposal of Contaminated Materials:

- All materials that have come into contact with **Benzyl tiglate** must be disposed of through your institution's hazardous waste management program.^[6]

Experimental Workflow Diagram

The following diagram illustrates the key decision points and steps for the safe handling and disposal of **Benzyl tiglate**.

Caption: Workflow for the safe handling and disposal of **Benzyl tiglate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Benzyl tiglate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042538#personal-protective-equipment-for-handling-benzyl-tiglate]

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